

# Application Notes and Protocols: CCT128930 Hydrochloride Stock Solution in DMSO

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## Compound of Interest

Compound Name: CCT128930 hydrochloride

Cat. No.: B2478721

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These application notes provide detailed protocols for the preparation, storage, and handling of **CCT128930 hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the compound's stability, activity, and the reproducibility of experimental results.

## Physicochemical and Solubility Data

**CCT128930 hydrochloride** is a potent and selective ATP-competitive inhibitor of Akt2 (Protein Kinase B).<sup>[1][2][3][4][5]</sup> To facilitate accurate and effective use in research, its key physicochemical and solubility properties are summarized below.

Property	Value	Source
Molecular Weight	378.30 g/mol	[2]
Molecular Formula	C <sub>18</sub> H <sub>21</sub> Cl <sub>2</sub> N <sub>5</sub>	[2]
CAS Number	885499-61-6 (free base)	[1][2]
Appearance	Solid	[2]
Solubility in DMSO	≥17.1 mg/mL	[2]
Solubility in Ethanol	≥5.17 mg/mL (with sonication)	[2]
Solubility in Water	Insoluble	[1]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM CCT128930 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays.

Materials:

- **CCT128930 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **CCT128930 hydrochloride** to room temperature to prevent condensation.
- Weighing: Carefully weigh out 3.783 mg of **CCT128930 hydrochloride** powder using a calibrated analytical balance.
- Dissolution: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Cap the tube tightly and vortex thoroughly for several minutes until the solid is completely dissolved.
- Sonication (Optional): If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles.<sup>[4][6]</sup>
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).<sup>[1]</sup>

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into a cell culture medium for experimental use.

Materials:

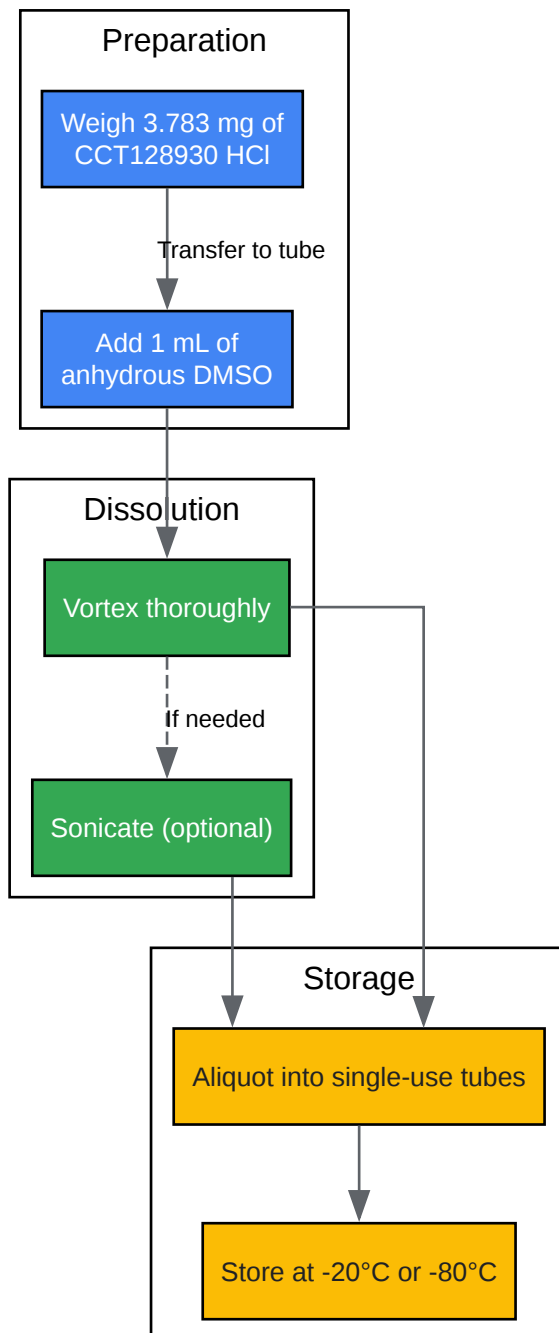
- 10 mM **CCT128930 hydrochloride** in DMSO (from Protocol 1)
- Pre-warmed cell culture medium
- Sterile serological pipettes and pipette tips

Procedure:

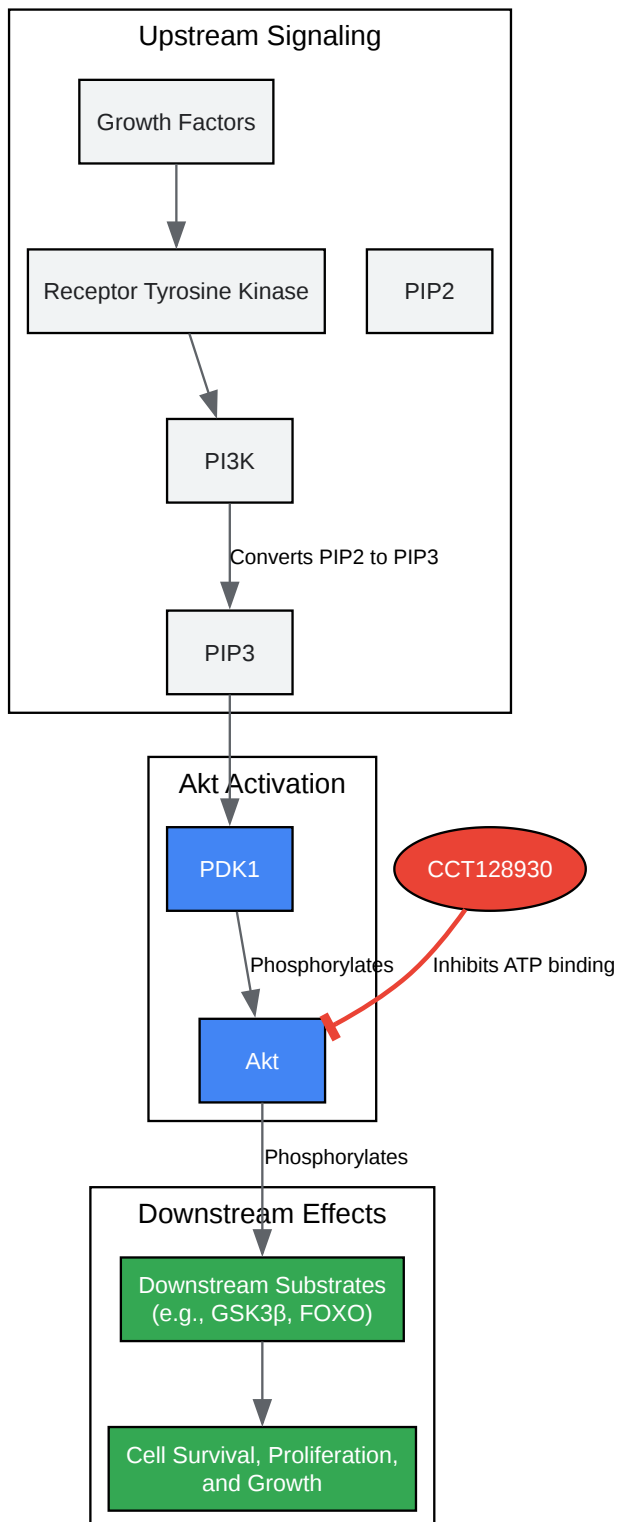
- Thawing: Thaw a single aliquot of the 10 mM **CCT128930 hydrochloride** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5% to avoid solvent-induced cytotoxicity.[\[4\]](#)
- Vehicle Control: Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **CCT128930 hydrochloride** used in the experiment.
- Immediate Use: Use the prepared working solutions immediately. Do not store working solutions in cell culture medium for extended periods.

## Diagrams

## Workflow for Preparing CCT128930 Hydrochloride Stock Solution



## Akt Signaling Pathway Inhibition by CCT128930

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